

Essential Guide to the Safe Disposal of 2-oxo-2H-pyran-5-carbonitrile

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Compound of Interest

Compound Name: 2-oxo-2H-pyran-5-carbonitrile

Cat. No.: B136711

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For Immediate Reference: Key Safety and Disposal Protocols for Researchers and Laboratory Professionals

This document provides critical operational and logistical guidance for the proper disposal of **2-oxo-2H-pyran-5-carbonitrile** (CAS No. 129660-12-4), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed to be clear, concise, and directly applicable to a laboratory setting.

Hazard Profile and Safety Summary

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-oxo-2H-pyran-5-carbonitrile** is classified with the following hazards:

- Harmful if swallowed (Acute Toxicity, Oral)[\[1\]](#)
- Harmful in contact with skin (Acute Toxicity, Dermal)[\[1\]](#)
- Harmful if inhaled (Acute Toxicity, Inhalation)[\[1\]](#)
- Causes skin irritation[\[1\]](#)
- Causes serious eye irritation[\[1\]](#)

Due to these potential health risks, all waste containing this compound must be treated as hazardous waste.

Quantitative Hazard Classification

Hazard Class	Category	GHS Code	Signal Word
Acute Toxicity, Oral	Category 4	H302	Warning
Acute Toxicity, Dermal	Category 4	H312	Warning
Acute Toxicity, Inhalation	Category 4	H332	Warning
Skin Corrosion/Irritation	Category 2	H315	Warning
Serious Eye Damage/Eye Irritation	Category 2A	H319	Warning

Data sourced from PubChem CID 14642794[\[1\]](#)

Step-by-Step Disposal Protocol

The following is a detailed methodology for the safe disposal of **2-oxo-2H-pyran-5-carbonitrile** and associated materials.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles with side shields or a face shield, and chemical-resistant gloves (nitrile gloves are suitable for incidental contact, but should be changed immediately upon contamination).[\[2\]](#)[\[3\]](#)

2. Waste Segregation:

- All materials contaminated with **2-oxo-2H-pyran-5-carbonitrile**, including the pure compound, solutions, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, must be segregated as hazardous waste.[\[2\]](#)
- Do not mix this waste with other chemical waste streams unless compatibility has been confirmed by a qualified chemist or your institution's Environmental Health and Safety (EHS) department.[\[2\]](#)[\[4\]](#) It should be kept separate from strong acids, bases, and oxidizing agents.[\[2\]](#)

3. Containerization:

- Use a dedicated, leak-proof, and chemically compatible container for collecting the hazardous waste.[2] The original product container can be used if it is in good condition.[4]
- Ensure the container is kept tightly closed when not in use.

4. Labeling:

- Clearly label the waste container with the words "Hazardous Waste." [2]
- The label must include the full chemical name: "**2-oxo-2H-pyran-5-carbonitrile**" and its CAS Number: 129660-12-4. [2]
- Indicate the approximate quantity of the waste and the date when the waste was first added to the container. [2]

5. Storage:

- Store the sealed and labeled waste container in a designated and secure satellite accumulation area within the laboratory. [2]
- The storage area should be away from heat sources, well-ventilated, and have secondary containment to manage any potential leaks. [2]

6. Final Disposal:

- The disposal of **2-oxo-2H-pyran-5-carbonitrile** must be handled by your institution's EHS office or a licensed hazardous waste disposal company. [2]
- Do not dispose of this chemical down the drain or in the regular trash. [2][4]
- Follow your institution's specific procedures for arranging the collection of hazardous waste.

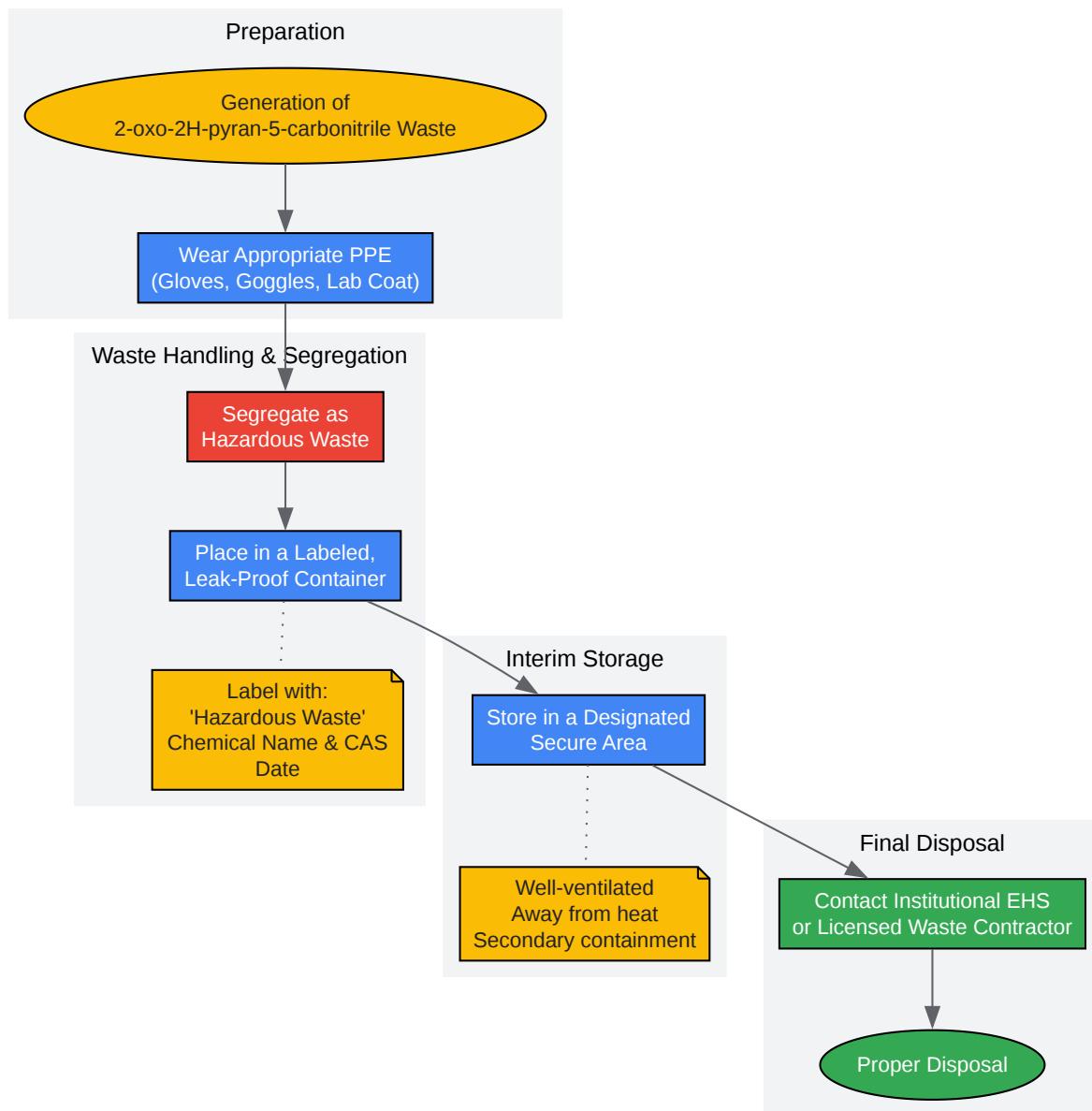
7. Spill Management:

- In the event of a spill, handle it in a well-ventilated area, preferably within a chemical fume hood. [2]

- Absorb the spill with an inert material, such as vermiculite or sand.[[2](#)]
- Collect the absorbent material and place it in a sealed container for disposal as hazardous waste, following the procedures outlined above.[[2](#)]

Disposal Workflow

Disposal Decision Workflow for 2-oxo-2H-pyran-5-carbonitrile

[Click to download full resolution via product page](#)**Caption: Disposal workflow for 2-oxo-2H-pyran-5-carbonitrile.**

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References

- 1. 2-oxo-2H-pyran-5-carbonitrile | C₆H₃NO₂ | CID 14642794 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf
[ncbi.nlm.nih.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
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